

Formic Acid-d2: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Formic acid-d2

Cat. No.: B032687

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This technical guide provides comprehensive information on **formic acid-d2** (Dideuteroformic acid), a deuterated isotopologue of formic acid. It is intended for researchers, scientists, and professionals in drug development and metabolomics. This document covers its fundamental properties, synthesis, and a key application in enhancing Nuclear Magnetic Resonance (NMR) profiling of metabolites.

Core Properties of Formic Acid-d2

Formic acid-d2 is a stable, non-radioactive isotope-labeled compound widely utilized in analytical and chemical synthesis applications.^{[1][2]} Its physical and chemical properties are summarized below.

Property	Value
CAS Number	920-42-3 ^{[1][3][4][5]}
Molecular Formula	CD ₂ O ₂ ^{[3][4][5]}
Molecular Weight	48.04 g/mol ^{[1][3][4][5]}
Alternate Names	Dideuteroformic acid, Perdeuterioformic acid ^{[1][3]}
Appearance	Clear, colorless liquid
EC Number	213-057-3 ^{[1][6]}

Experimental Protocols

Synthesis of Formic Acid-d2

A common laboratory-scale synthesis of **formic acid-d2** involves the pyrolysis of oxalic acid-d2.^[3]

Materials:

- Anhydrous oxalic acid
- Deuterium oxide (D₂O)
- Glass wool
- Sublimation apparatus
- Pyrolysis column (e.g., a 10-inch column packed with glass pieces)
- Heating mantle
- Vacuum pump

Procedure:

- Preparation of Oxalic Acid-d2:
 1. Recrystallize 10 g of anhydrous oxalic acid from 9 ml of deuterium oxide.
 2. Purify the resulting crystals by sublimation at approximately 1 mm Hg.
 3. Repeat the recrystallization and sublimation process two more times to ensure high deuteration levels.
- Pyrolysis:
 1. Heat the pyrolysis column, packed with glass pieces, to 220°C.

2. Sublime the prepared oxalic acid-d2 at approximately 1 mm Hg through the heated column.
- Collection:
 1. Collect the resulting **formic acid-d2** in a cooled collection vessel. This method typically yields around 2.2 g of **formic acid-d2** from 8.8 g of oxalic acid-d2.

Application in NMR Profiling of Amino Metabolites

Formic acid-d2 is utilized to improve the NMR profiling of amino metabolites in various biofluids.[1][3] The following protocol is adapted from a general method for isotopic tagging for NMR analysis.

Materials:

- **Formic acid-d2**
- Biofluid sample (e.g., urine, serum)
- N,N'-Dicyclohexylcarbodiimide (DCC)
- N-hydroxysuccinimide (NHS)
- Tetrahydrofuran (THF), anhydrous
- NMR spectrometer

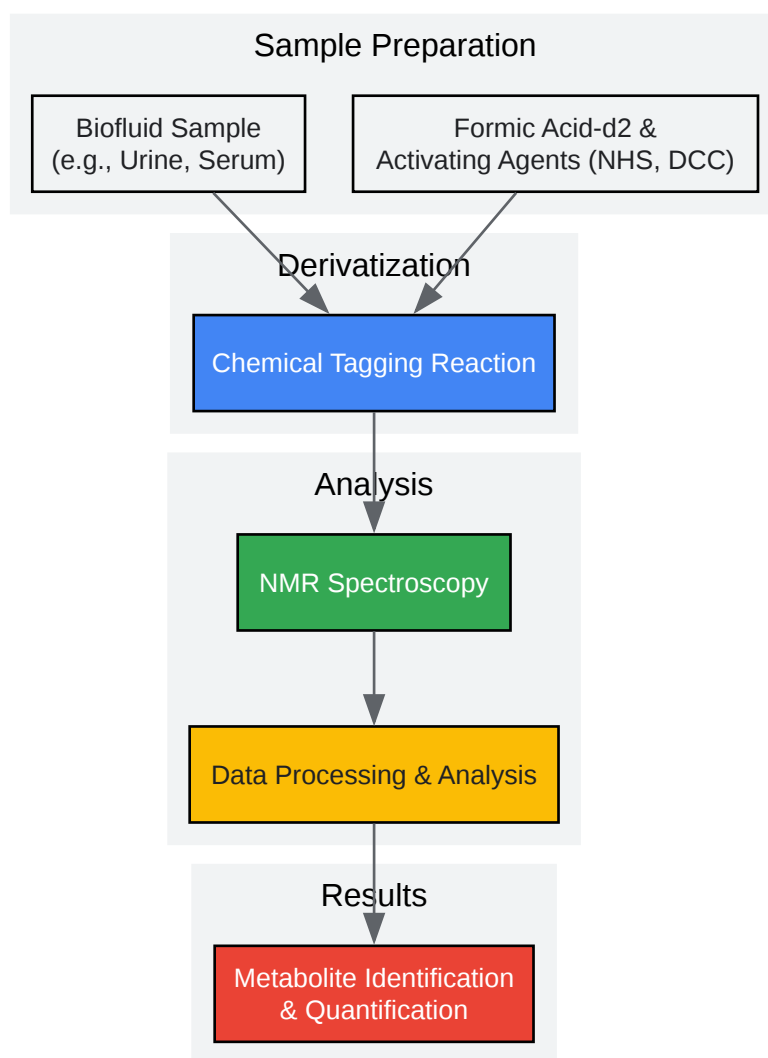
Procedure:

- Activation of **Formic Acid-d2**:
 1. In a microcentrifuge tube, dissolve 2 μL (approx. 0.05 mmol) of **formic acid-d2** and 5 mg (0.04 mmol) of N-hydroxysuccinimide in 100 μL of anhydrous tetrahydrofuran.
 2. This reaction forms an NHS-ester of **formic acid-d2**, which is a more reactive agent for derivatization.
- Derivatization of Amino Metabolites:

1. Add the activated **formic acid-d2** solution to the biofluid sample containing amino metabolites.
 2. The NHS-ester of **formic acid-d2** will react with the primary and secondary amine groups of the amino metabolites, resulting in deuterated formyl-tagged compounds.
- NMR Spectroscopy:
 1. Acquire NMR spectra of the derivatized sample. Deuterated solvents are typically used to minimize solvent signals in the spectra.^[4]
 2. The introduction of the deuterium label can simplify spectra and aid in the identification and quantification of specific amino metabolites by shifting or eliminating certain proton signals.

Workflow for NMR-Based Metabolite Profiling

The following diagram illustrates the general workflow for utilizing **formic acid-d2** in the NMR-based analysis of amino metabolites in biofluids.



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Caption: Workflow for Amino Metabolite Profiling using **Formic Acid-d2**.

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